

Navigating Structural Ambiguity: A Technical Guide to (3-Fluorocyclopentyl)methanamine HCl

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (3-Fluorocyclopentyl)methanamine
hydrochloride

CAS No.: 1956377-30-2

Cat. No.: B3113545

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Executive Summary

Topic: Identification, Synthesis, and Application of (3-Fluorocyclopentyl)methanamine HCl. Core Challenge: Resolving the stereochemical ambiguity (cis/trans, enantiomers) and distinguishing the "methanamine" linker from direct ring amines. Objective: Provide researchers with a definitive CAS identification matrix, validated synthetic routes, and medicinal chemistry applications for this specific fluorinated scaffold.

Part 1: The Identity Crisis (CAS Resolution)[1]

In drug discovery, the precise definition of stereochemistry is non-negotiable. For (3-Fluorocyclopentyl)methanamine, the presence of two chiral centers (C1 and C3) on the cyclopentane ring generates geometric isomers (cis/trans) and their respective enantiomers.

A common error in database searching is confusing (3-Fluorocyclopentyl)methanamine (which has a methylene linker,

) with 3-Fluorocyclopentan-1-amine (where the amine is directly attached to the ring).[1] The table below resolves these entities.

Table 1: Validated CAS Number Matrix[1]

Chemical Entity	Stereochemistry	CAS Number	Status
(3-Fluorocyclopentyl)met hanamine	Unspecified / Generic	1461705-70-3	Primary Broad Search Key
[cis-3-Fluorocyclopentyl]met hanamine	cis-Racemate (Rel)	1903828-88-5	Commercially Available
[trans-3-Fluorocyclopentyl]met hanamine	trans-Racemate (Rel)	1903832-63-2	Commercially Available
((1R,3R)-3-Fluorocyclopentyl)met hanamine HCl	trans-Enantiopure Salt	2008714-29-0	Specific Isomer Salt
3-Fluorocyclopentan-1-amine HCl	Generic (Direct Amine)	1780621-94-4	CAUTION: Structural Analog

“

Technical Note: If a specific CAS for the cis-HCl or trans-HCl salt is unavailable in public registries, it is standard protocol to purchase the free base (e.g., CAS 1903828-88-5) and generate the salt in situ using 4M HCl in dioxane, or to reference the free base CAS in patent literature with the suffix "hydrochloride salt." [1]

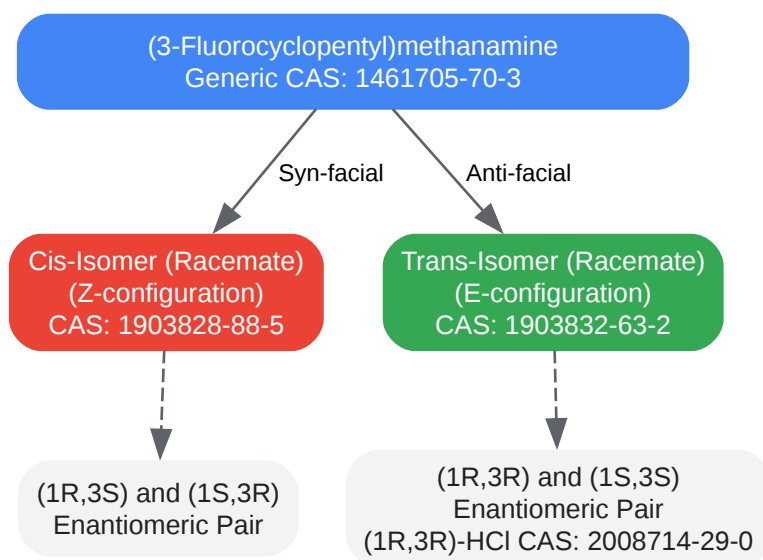
Part 2: Stereochemical Topography[1]

Understanding the spatial arrangement is critical for binding affinity. The 1,3-disubstitution pattern on the cyclopentane ring creates distinct vectors for the fluorine (H-bond

acceptor/dipole modulator) and the amine (cationic pharmacophore).[1]

Diagram 1: Stereochemical Hierarchy

This diagram visualizes the relationship between the geometric isomers and their enantiomers.



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Caption: Hierarchical classification of (3-Fluorocyclopentyl)methanamine isomers linking geometry to CAS identity.

Part 3: Synthetic Logic & Validation

Since commercial stocks can be unreliable or impure, validating the structure via synthesis is a hallmark of rigorous research. The most robust route utilizes deoxyfluorination of a hydroxy precursor. This method is preferred over direct fluorination of the amine to avoid aziridinium intermediates and to control stereochemistry (inversion via

).

Synthetic Strategy: The Inversion Protocol

The synthesis relies on the reaction of a secondary alcohol with DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor.[1] Note that this step typically proceeds with inversion of configuration.

- To get trans-fluoride, start with cis-alcohol.[1]
- To get cis-fluoride, start with trans-alcohol.[1]

Diagram 2: Validated Synthetic Workflow



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Caption: Step-wise synthetic pathway leveraging stereoselective deoxyfluorination and azide reduction.

Detailed Protocol (Self-Validating)

1. Deoxyfluorination (Critical Step):

- Reagents: Deoxo-Fluor (1.2 eq), DCM (Solvent).
- Condition: -78°C to RT.
- Mechanism: The hydroxyl group attacks the sulfur center, releasing methanol. Fluoride ion then displaces the activated oxygen leaving group via S_N2 , inverting the stereocenter at C3 [1].

- Validation:

NMR is the self-validating check. Look for a multiplet around -170 to -180 ppm.[1] The coupling pattern (

) will distinguish cis vs trans based on the Karplus relationship with adjacent protons.

2. Amine Installation:

- Route: Convert the hydroxymethyl group (from ester reduction) to a mesylate (MsCl,

), displace with Sodium Azide (

, DMF, 60°C), and reduce via Staudinger conditions or Hydrogenation (

, Pd/C) [2].

- Salt Formation: Dissolve the crude amine in diethyl ether and add 4M HCl in dioxane dropwise. The white precipitate is the target HCl salt.

Part 4: Medicinal Chemistry Applications[1][2]

Why select this scaffold? The (3-fluorocyclopentyl)methanamine motif is a high-value bioisostere in modern drug design.[1]

Conformational Restriction

Unlike the flexible linear alkyl chains, the cyclopentane ring restricts the conformational space of the amine. The fluorine atom adds a "dipole vector" that can lock the ring pucker into a specific envelope conformation due to the gauche effect (preference of the C-F bond to align with adjacent C-H bonds).

pKa Modulation

The fluorine atom at the

-position (relative to the amine nitrogen) exerts an electron-withdrawing inductive effect (

).[1]

- Effect: This lowers the
of the primary amine compared to the non-fluorinated analog.
- Benefit: Lower basicity can improve oral bioavailability by increasing the fraction of the neutral species at physiological pH (7.4), enhancing membrane permeability [3].

Metabolic Stability

The C-F bond renders the C3 position resistant to oxidative metabolism (e.g., P450 hydroxylation), potentially extending the half-life (

) of the drug candidate.

References

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